

Technical Guide: Pharmacological Profiling of ER Alpha vs. ER Beta Selectivity

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Compound of Interest

Compound Name: *R 1485 dihydrochloride*

Cat. No.: *B1191904*

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Clarification on R 1485 Dihydrochloride & Analysis of Subtype-Selective Ligands

Executive Summary & Compound Identity Correction

Objective: To define the structural and functional basis of ligand selectivity for Estrogen Receptor Alpha (ER

) over Estrogen Receptor Beta (ER

) and provide a validated screening workflow.

Critical Pharmacological Distinction:

- **R 1485 Dihydrochloride:** A high-affinity, selective 5-HT6 antagonist ($K_i = 3.0 \text{ nM}$). It is primarily utilized in neuroscience research (schizophrenia, cognitive impairment) and lacks documented affinity for nuclear estrogen receptors.
- **PPT (Propyl-Pyrazole-Triol):** The gold-standard ER

-selective agonist. It exhibits ~410-fold binding selectivity for ER

over ER

and is the intended reference for the selectivity profile described in the topic prompt.

Scope: This guide details the mechanistic determinants of ER

selectivity and provides self-validating protocols for quantifying this selectivity, using PPT as the positive control and R 1485 as a negative control for specificity.

Chemical & Pharmacological Profile (Comparative)

The following table contrasts the verified profile of R 1485 with the profile of an ER

-selective ligand (PPT) to prevent experimental error.

Feature	R 1485 Dihydrochloride	PPT (ER Selective Standard)
Primary Target	5-HT6 Receptor (Antagonist)	Estrogen Receptor (ER) (Agonist)
Chemical Class	Arylsulfonyl-piperazine derivative	Pyrazole derivative
Selectivity Profile	>100-fold selective over other 5-HT subtypes	410-fold selective for ER over ER
Mechanism	GPCR blockade (G-coupled)	Nuclear Receptor activation (Helix 12 stabilization)
Key Application	Cognitive enhancement, memory research	Breast cancer models, uterine tissue selectivity
Solubility	Water (50 mM), DMSO (100 mM)	DMSO (100 mM), Ethanol (50 mM)

Mechanism of Selectivity: ER vs. ER

Expertise Insight: The high sequence homology between the Ligand Binding Domains (LBD) of ER

and ER

(~59%) makes selectivity difficult. However, two specific amino acid residues in the ligand-binding pocket are critical for designing selective ligands like PPT.

- The "Selectivity Filter":
 - ER
Residue:Leu384
 - ER
Residue:Met336 (corresponds to Met283 in some numberings)
- Mechanism: The pyrazole core of PPT exploits this difference. The propyl chain of PPT fits into the hydrophobic pocket of ER
but clashes with the bulkier Methionine side chain in ER
, drastically reducing affinity for the beta subtype.

Visualization: Selectivity Signaling Pathway

The following diagram illustrates the divergent signaling pathways and the structural basis for selectivity.



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Caption: Mechanistic divergence of PPT (ER

activation via Leu384 accommodation) vs. R 1485 (5-HT6 targeting).

Experimental Protocols: Validating Selectivity

Trustworthiness: These protocols are designed to be self-validating. The inclusion of specific controls (E2, ICI 182,780) ensures that observed effects are genuinely ER-mediated.

Protocol A: Competitive Radioligand Binding Assay

Purpose: To quantify the affinity ratio (Selectivity Factor) of a compound for ER

vs. ER

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- Reagents:
 - Recombinant Human ER
and ER
(commercially available).
 - Radioligand: [
H]-Estradiol (1 nM final conc).
 - Test Compound: PPT (0.1 nM – 1
M) or R 1485 (as negative control).
 - Non-specific Control: Diethylstilbestrol (DES) or unlabeled Estradiol (1
M).
- Workflow:
 - Incubate receptor preparations with [
H]-Estradiol +/- test compounds in TEG buffer (10 mM Tris, 1.5 mM EDTA, 10% Glycerol)
at 4°C for 18 hours.
 - Separate bound from free ligand using Dextran-Coated Charcoal (DCC) or
Hydroxylapatite.
 - Measure radioactivity via scintillation counting.
- Data Analysis:
 - Calculate

for ER

and ER

.^[1]

- Convert to

using the Cheng-Prusoff equation:

.

- Selectivity Factor =

.

- Expected Result for PPT: Factor > 400.^[2]

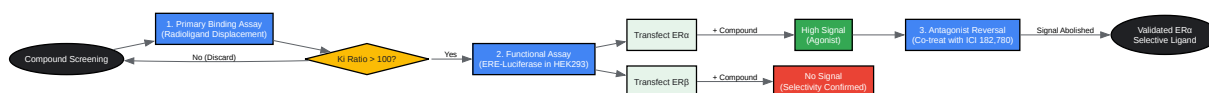
Protocol B: Functional Transactivation Assay (Luciferase Reporter)

Purpose: To verify that binding leads to functional transcriptional activity specific to the alpha subtype.

- Cell System:
 - HEK293 cells (low endogenous ER).
 - Transfection: Co-transfect with:
 - Plasmid encoding hER
OR hER
.
 - ERE-Luciferase reporter plasmid (e.g., 3xERE-TATA-Luc).
 - Renilla luciferase (internal control).
- Treatment:

- Treat cells with compound (10 nM) for 24 hours.
- Control 1: Estradiol (E2, 1 nM) = 100% Max Response.
- Control 2: ICI 182,780 (Fulvestrant) = Antagonist check.^[1]
- Readout:
 - Lyse cells and measure Firefly/Renilla ratio.
- Validation Criteria:
 - PPT: Should induce >80% of E2 response in ER cells, but <5% response in ER cells.
 - R 1485: Should show no activity in either cell line (unless 5-HT6 cross-talk is present, which is rare in this context).

Visualization: Experimental Workflow



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Caption: Step-by-step validation workflow for confirming ER

selectivity over ER

References

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Sources

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